

3-Bromo-5-fluorophenylboronic acid safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-Bromo-5-fluorophenylboronic acid

Cat. No.: B1284257

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An In-depth Technical Guide to the Safety of 3-Bromo-5-fluorophenylboronic acid

This document provides a comprehensive overview of the safety information for **3-Bromo-5-fluorophenylboronic acid** (CAS No: 849062-37-9), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's hazards, handling procedures, and emergency responses.

Hazard Identification and Classification

3-Bromo-5-fluorophenylboronic acid is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system, and it is harmful if swallowed.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}
- Harmful: It is also reported as harmful by inhalation, in contact with skin, and if swallowed.^[1]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

The signal word associated with this chemical is "Warning".[2]

Physicochemical and Toxicological Data

A summary of the quantitative data available for **3-Bromo-5-fluorophenylboronic acid** is presented below. Toxicological and ecological data are limited.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C₆H₅BBrFO₂	[1] [4]
Molecular Weight	218.816 g/mol	[1]
Appearance	Not specified	[1]
Melting Point	>300°C	[1]
Flash Point	152.8 ± 30.7 °C	[1]
Vapour Pressure	0.0 ± 0.8 mmHg at 25°C	[1]
Water Solubility	Slightly soluble in water	[1]

| LogP | 2.40 |[\[1\]](#) |

Table 2: Computational and Toxicological Data

Parameter	Value	Source
Topological Polar Surface Area (TPSA)	40.46 Å ²	[4]
Hydrogen Bond Acceptors	2	[4]
Hydrogen Bond Donors	2	[4]
Rotatable Bonds	1	[4]
Toxicological Information	No data available	[1]

| Ecological Information | No data available |[1] |

Experimental Protocols: Safety and Handling

Adherence to strict safety protocols is mandatory when handling **3-Bromo-5-fluorophenylboronic acid**. The following procedures are derived from standard safety data sheets.

Engineering Controls and Personal Protective Equipment (PPE)

- Methodology: All handling must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][5]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or glasses.[1]
 - Hand Protection: Wear chemical-resistant gloves.[1]
 - Body Protection: Wear standard laboratory clothing.[1]

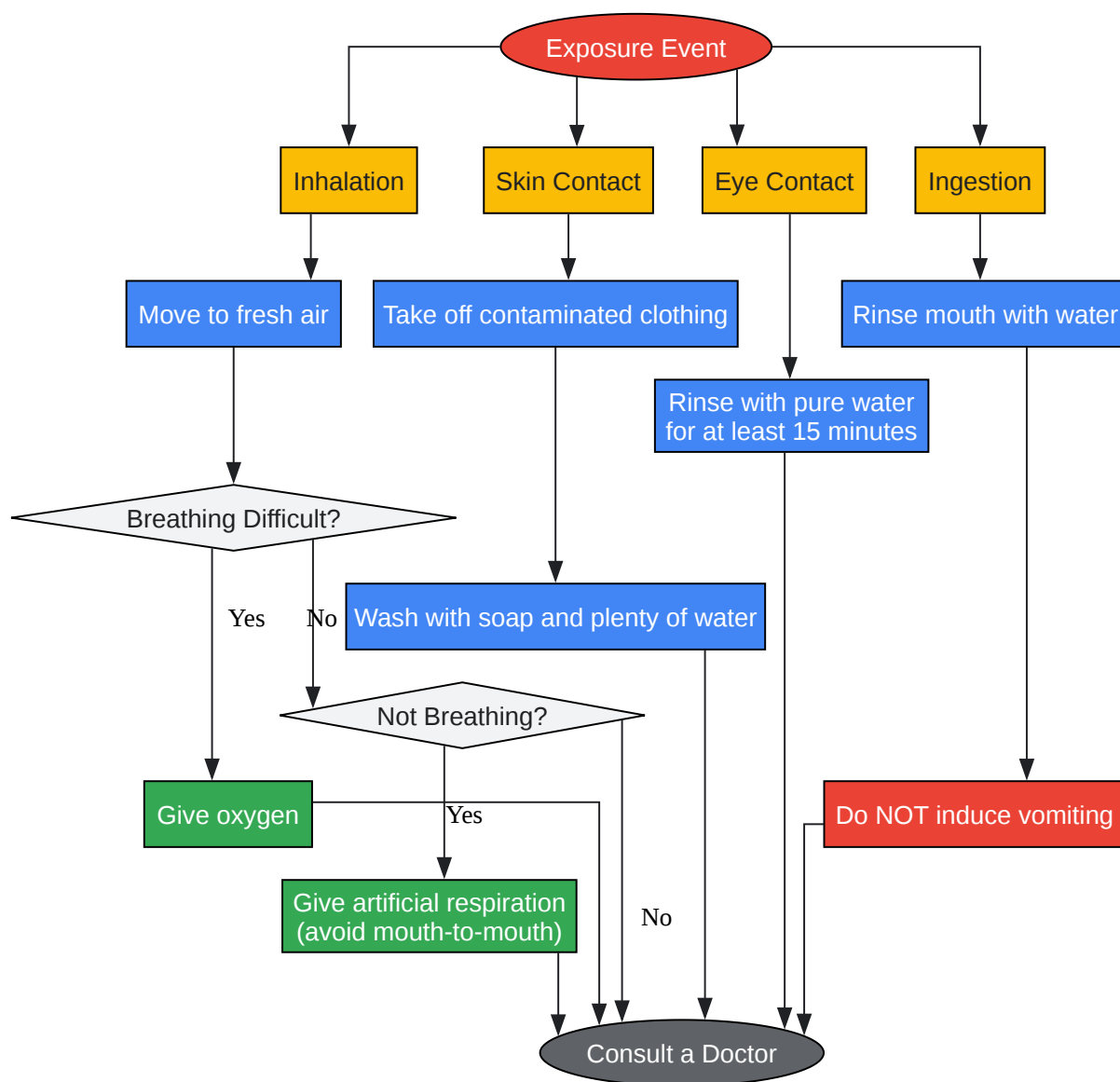
Safe Handling and Storage

- Handling:

- The compound should only be handled by qualified personnel trained in managing potentially hazardous chemicals.[1]
- Avoid contact with skin and eyes.[2][5]
- Prevent the formation of dust and aerosols.[2][5]
- Use non-sparking tools to prevent fire from electrostatic discharge.[2][5]
- Storage:
 - Store in a tightly closed container.[5]
 - The storage area should be cool, dry, and well-ventilated.[2]
 - Keep the substance away from heat, flames, and sparks.[1]
 - Store away from oxidizing agents.[1] A "Keep Cold" storage condition is also noted.[1]

Emergency and First-Aid Procedures

The following diagram outlines the workflow for first-aid response in case of accidental exposure.



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Caption: First-aid workflow for exposure to **3-Bromo-5-fluorophenylboronic acid**.

First-Aid Protocol Details:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration but avoid mouth-to-mouth resuscitation if

the chemical was ingested or inhaled. Seek immediate medical attention.^{[2][6]}

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. A doctor should be consulted.^{[2][6]}
- Eye Contact: Rinse the eyes cautiously with pure water for at least 15 minutes. Consult a doctor.^{[2][6]}
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.^{[2][6]}

Fire-Fighting and Reactivity

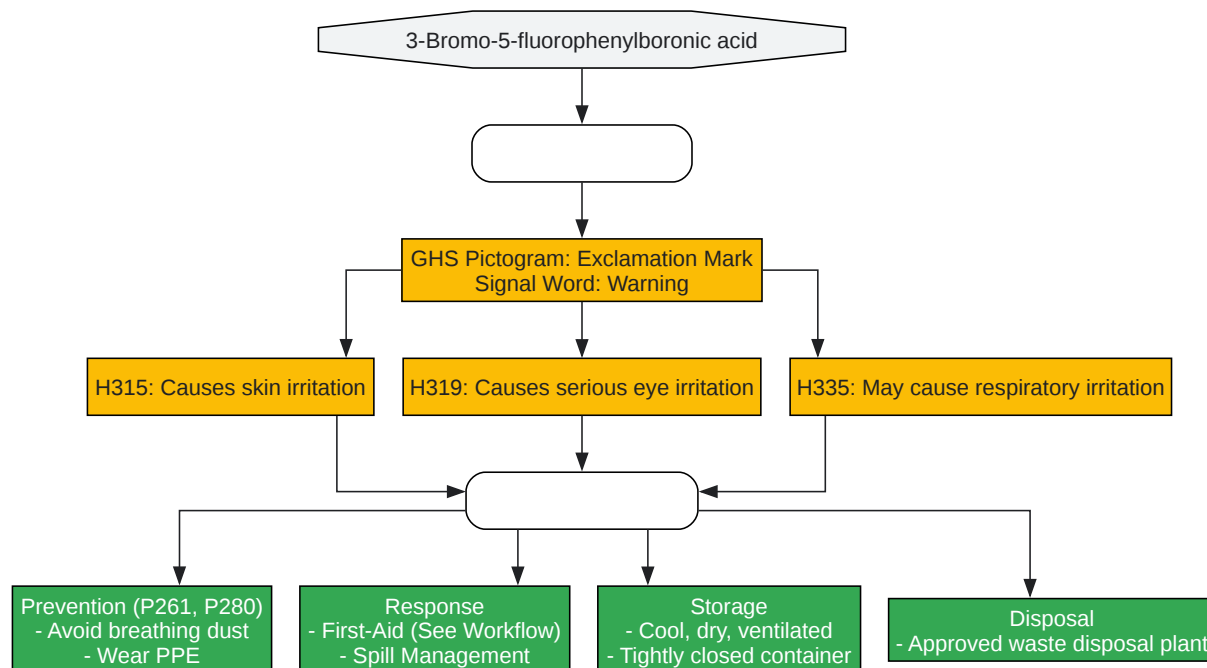
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.
- Hazardous Combustion Products: Combustion may produce toxic fumes, including carbon monoxide, hydrogen fluoride, and hydrogen bromide.^[1]

Stability and Reactivity

- Stability: The compound is stable under normal conditions.
- Conditions to Avoid: Heat, flames, and sparks should be avoided.^[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^[1]

The following diagram illustrates the logical relationship between hazard identification and the recommended safety actions.



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Caption: Relationship between hazard identification and corresponding safety measures.

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- To cite this document: BenchChem. [3-Bromo-5-fluorophenylboronic acid safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1284257#3-bromo-5-fluorophenylboronic-acid-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b1284257#3-bromo-5-fluorophenylboronic-acid-safety-data-sheet-sds-information)

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